

Halogenated Hydantoins as Potent Disinfectants: Application Notes and Experimental Protocols

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Compound of Interest

Compound Name: *Hydantoin*

Cat. No.: *B018101*

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This document provides a comprehensive overview of the use of halogenated **hydantoins** as effective disinfectants. It includes detailed application notes, experimental protocols for their synthesis and evaluation, and a summary of their antimicrobial efficacy and stability.

Application Notes

Halogenated **hydantoins**, such as 1,3-dichloro-5,5-dimethyl**hydantoin** (DCDMH) and 1-bromo-3-chloro-5,5-dimethyl**hydantoin** (BCDMH), are a class of N-halamine compounds that serve as effective and stable sources of active halogen for disinfection purposes. Their utility spans a wide range of applications, from water treatment to surface sanitation.

Key Advantages:

- **Broad-Spectrum Antimicrobial Activity:** Halogenated **hydantoins** exhibit potent biocidal activity against a wide range of microorganisms, including Gram-positive and Gram-negative bacteria, viruses (both enveloped and non-enveloped), and fungi.[1]
- **Enhanced Stability:** Compared to traditional chlorine-based disinfectants like sodium hypochlorite, halogenated **hydantoins** offer greater stability in storage and use, particularly in the presence of organic matter and fluctuations in pH and temperature.[2] The dry crystalline forms can be stored for extended periods with minimal loss of active halogen.[3]

- **Controlled Release:** These compounds release active halogen in a controlled manner, ensuring a sustained disinfecting action.[4]
- **Reduced Corrosivity:** Halogenated **hydantoins** are generally less corrosive to surfaces than hypochlorite solutions of the same active halogen concentration.
- **Rechargeable Biocidal Properties:** A unique feature of N-halamine compounds is their ability to be "recharged" with a halogen source, such as bleach, after their initial disinfecting capacity has been depleted, making them suitable for reusable antimicrobial surfaces.[1]

Mechanism of Action:

The primary antimicrobial mechanism of halogenated **hydantoins** involves the transfer of a positive halogen (chlorine or bromine) from the N-halamine structure to the microbial cells.[4][5] This "halogen exchange" reaction targets key cellular components, such as proteins and enzymes, leading to the disruption of essential metabolic processes and ultimately, cell death. [4] There are two proposed pathways for this action: contact killing, where the halogen is directly transferred upon contact, and release killing, where the active halogen is released into the surrounding medium.[6]

Quantitative Data Summary

The following tables summarize the antimicrobial efficacy and stability of common halogenated **hydantoins**.

Table 1: Antimicrobial Efficacy of Halogenated Hydantoins

Halogenated Hydantoin	Microorganism	Concentration	Contact Time	Log Reduction	Reference(s)
DCDMH	Staphylococcus aureus (Gram-positive)	500 ppm (active chlorine)	< 5 min	> 6-log	[4]
Escherichia coli (Gram-negative)	500 ppm (active chlorine)	< 5 min	> 6-log	[4]	
Human Coronavirus 229E (Enveloped virus)	0.5% NaDCC	5 min	≥4.50-log		
BCDMH	Escherichia coli O157:H7	75 ppm	-	1.6-log	
Salmonella spp.	75 ppm	-	0.7 to 2.3-log		
Aspergillus niger (Fungus)	-	-	Inactivation rate constant: 0.011 L mg ⁻¹ min ⁻¹	[7]	
Penicillium polonicum (Fungus)	-	-	Inactivation rate constant: 0.034 L mg ⁻¹ min ⁻¹	[7]	

Table 2: Stability of Halogenated Hydantoins

Halogenated Hydantoin	Condition	Stability Observation	Reference(s)
DCDMH	Dry storage at 60°C	1.5% loss of active chlorine after 14 weeks	[3]
Aqueous solution, pH > 8	Decreased efficacy of chlorine		
BCDMH	UV light, pH < 6.5	Better stability than chlorine	[2]
UV light, pH 7.5	Less stable than chlorine	[2]	
Presence of organic matter	Increased degradation rate	[2]	

Experimental Protocols

Protocol 1: Synthesis of 1,3-Dichloro-5,5-Dimethylhydantoin (DCDMH)

This protocol describes a common method for the synthesis of DCDMH.

Materials:

- 5,5-dimethylhydantoin (DMH)
- Sodium hydroxide (NaOH)
- Chlorine gas (Cl₂)
- Distilled water
- Ice bath
- Reaction vessel with a stirrer, gas inlet, and pH probe

Procedure:

- Prepare a solution of sodium hydroxide in distilled water in the reaction vessel.
- Add 5,5-dimethyl**hydantoin** to the sodium hydroxide solution and stir until it is completely dissolved.
- Cool the reaction mixture to 10-15°C using an ice bath.
- Slowly bubble chlorine gas through the solution while maintaining the temperature between 10-15°C.
- Monitor the pH of the reaction mixture. Maintain the pH between 5.8 and 6.2 by the controlled addition of a sodium hydroxide solution.
- Continue the chlorination until the desired level of active chlorine is achieved.
- The precipitated DCDMH product is then filtered, washed with cold water, and dried under vacuum.

Protocol 2: Synthesis of 1-Bromo-3-chloro-5,5-dimethylhydantoin (BCDMH)

This protocol outlines a method for the synthesis of BCDMH.

Materials:

- 5,5-dimethyl**hydantoin** (DMH)
- Sodium hydroxide (NaOH)
- Bromine (Br₂)
- Chlorine gas (Cl₂)
- Distilled water
- Ice bath

- Reaction vessel with a stirrer, dropping funnel, gas inlet, and pH probe

Procedure:

- Dissolve 5,5-dimethyl**hydantoin** in an aqueous solution of sodium hydroxide in the reaction vessel.
- Cool the mixture to 0-5°C using an ice bath.
- Slowly add bromine to the cooled solution from a dropping funnel while stirring vigorously. Maintain the temperature below 10°C.
- After the addition of bromine is complete, begin to bubble chlorine gas through the reaction mixture.
- Continue to maintain the temperature below 10°C and monitor the pH, keeping it in the desired range by adding sodium hydroxide solution as needed.
- Once the reaction is complete, the BCDMH product will precipitate out of the solution.
- Filter the precipitate, wash it with cold water to remove any unreacted starting materials and byproducts, and then dry it under vacuum.

Protocol 3: Evaluation of Disinfectant Efficacy (Surface Test)

This protocol is a generalized method for evaluating the efficacy of halogenated **hydantoin** disinfectants on a hard, non-porous surface, based on established standards like ASTM E1053.

Materials:

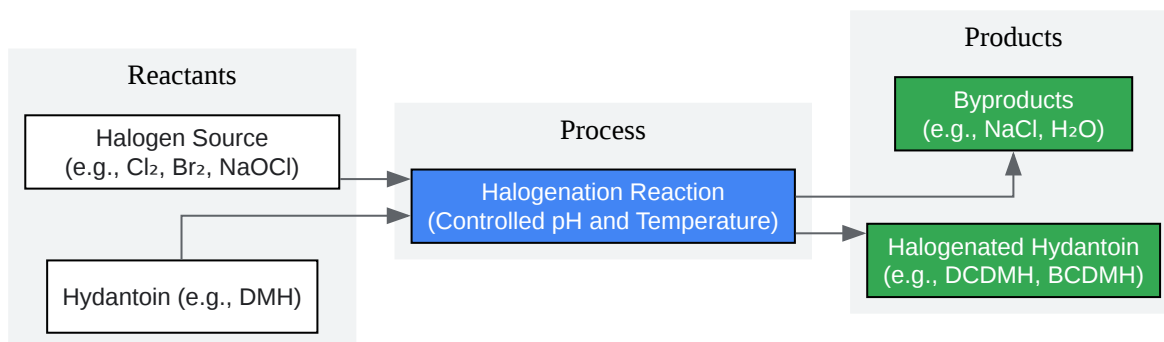
- Halogenated **hydantoin** disinfectant solution of desired concentration
- Sterile test surfaces (e.g., stainless steel or glass carriers)
- Test microorganism culture (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, or a specific virus)

- Sterile neutralizing broth
- Sterile culture media (e.g., Tryptic Soy Agar)
- Incubator
- Pipettes, spreaders, and other sterile laboratory equipment

Procedure:

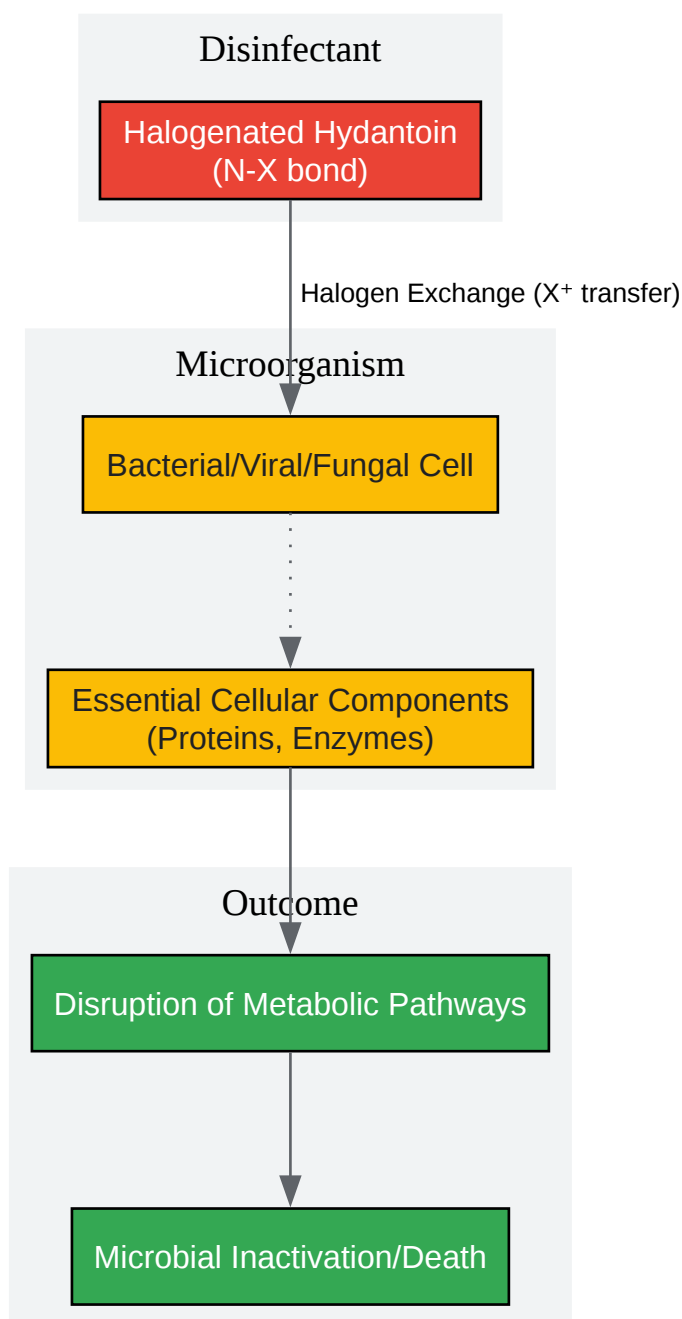
- **Preparation of Test Surfaces:** Inoculate sterile test surfaces with a known concentration of the test microorganism and allow them to dry under controlled conditions to form a microbial film.
- **Application of Disinfectant:** Apply the halogenated **hydantoin** disinfectant solution to the inoculated and dried surfaces.
- **Contact Time:** Allow the disinfectant to remain in contact with the microbial film for a specified period (e.g., 1, 5, 10 minutes).
- **Neutralization:** After the specified contact time, add a sterile neutralizing broth to the test surface to stop the antimicrobial action of the disinfectant.
- **Recovery of Microorganisms:** Swab or rinse the surface to recover any surviving microorganisms into the neutralizing broth.
- **Enumeration:** Perform serial dilutions of the recovery solution and plate onto appropriate culture media.
- **Incubation:** Incubate the plates under optimal conditions for the growth of the test microorganism.
- **Calculation of Log Reduction:** Count the number of colony-forming units (CFUs) on the plates and calculate the log reduction in the microbial population compared to a control surface treated with a sterile saline solution instead of the disinfectant. A log reduction of 3 or more is generally considered effective disinfection.

Visualizations



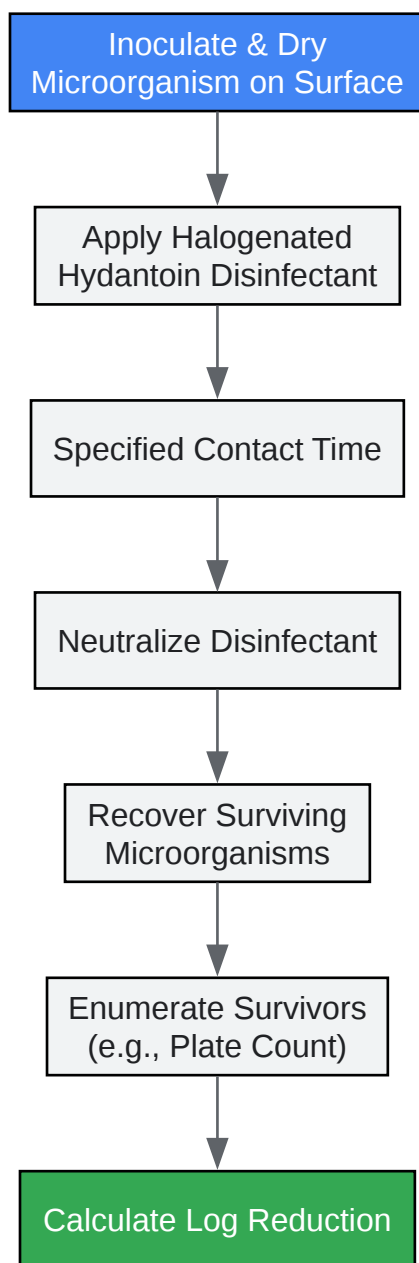
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Caption: General workflow for the synthesis of halogenated **hydantoins**.



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Caption: Antimicrobial mechanism of halogenated **hydantoins**.



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Caption: Experimental workflow for disinfectant efficacy testing.

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